

# Proper Disposal of CpODA: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: CpODA

Cat. No.: B13437205

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory operations. This document provides essential safety and logistical information for the proper disposal of **CpODA** (CAS RN 1312366-93-0).

Cyclopentanone bis-spironorbornane tetracarboxylic dianhydride (**CpODA**) is a chemical compound utilized in the synthesis of high-performance polymers. While the Safety Data Sheet (SDS) from the manufacturer, TCI Chemicals, indicates that **CpODA** is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS), it is imperative to follow prudent laboratory practices for its disposal to minimize environmental impact and ensure workplace safety.<sup>[1]</sup>

## Chemical and Physical Properties of CpODA

A summary of the key quantitative data for **CpODA** is presented below.

Property	Value
Molecular Formula	C <sub>21</sub> H <sub>20</sub> O <sub>7</sub>
Molecular Weight	384.38 g/mol
Purity	>95.0% (HPLC)
Appearance	White to Light yellow powder to crystal
CAS Number	1312366-93-0

## Step-by-Step Disposal Procedures

The primary recommendation from the manufacturer for the disposal of **CpODA** is to engage a licensed professional waste disposal service.<sup>[1]</sup> This ensures that the material is handled and disposed of in accordance with all applicable local, state, and federal regulations.

Recommended Disposal Protocol:

- Consult Your Institution's Environmental Health and Safety (EHS) Office: Before initiating any disposal procedure, contact your institution's EHS office. They will provide specific guidance based on your location's regulations and available disposal routes.
- Segregate **CpODA** Waste:
  - Collect all waste **CpODA**, including unused product and contaminated materials (e.g., weighing boats, gloves, and wipes), in a designated and clearly labeled waste container.
  - The container should be made of a compatible material, be in good condition, and have a secure lid.
- Label the Waste Container:
  - Label the container with the full chemical name: "Cyclopentanone bis-spirobornane tetracarboxylic dianhydride" and the CAS number: "1312366-93-0".
  - Indicate that it is "Non-hazardous chemical waste for professional disposal."

- Arrange for Professional Disposal:
  - Follow your institution's procedures for requesting a hazardous or chemical waste pickup. The EHS office will typically coordinate with a licensed waste disposal vendor.

Alternative Disposal Considerations (Only if approved by your EHS Office):

In the rare event that professional disposal is deemed unnecessary by your EHS office due to the non-hazardous classification, the following general principles for non-hazardous solid chemical waste should be applied:

- Do NOT dispose of **CpODA** down the drain. The manufacturer's SDS specifically advises against this to prevent the product from entering drains.<sup>[1]</sup>
- Do NOT dispose of **CpODA** in the regular solid waste trash. While not classified as hazardous, landfilling of chemical waste should be avoided to prevent potential environmental contamination.

## Experimental Workflow for Disposal Decision

The logical flow for determining the appropriate disposal method for **CpODA** is illustrated in the diagram below.



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## References

- 1. tcichemicals.com [tcichemicals.com]
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